

Introduction: The Structural Significance of Cyclohexanediacetic Acid Isomers

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Compound of Interest

Compound Name: Cyclohexanediacetic acid

CAS No.: 4355-11-7

Cat. No.: B195787

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Cyclohexanediacetic acid and its related dicarboxylic isomers represent a class of compounds pivotal in polymer chemistry, materials science, and as intermediates in pharmaceutical synthesis, notably in the production of gabapentin from 1,1-**cyclohexanediacetic acid**[1]. The seemingly subtle variation in the substitution pattern on the cyclohexane ring—be it geminal (1,1-), vicinal (1,2-), or more distant (1,3-, 1,4-)—gives rise to a profound divergence in their physicochemical properties. Among the most sensitive and informative of these properties is the melting point.

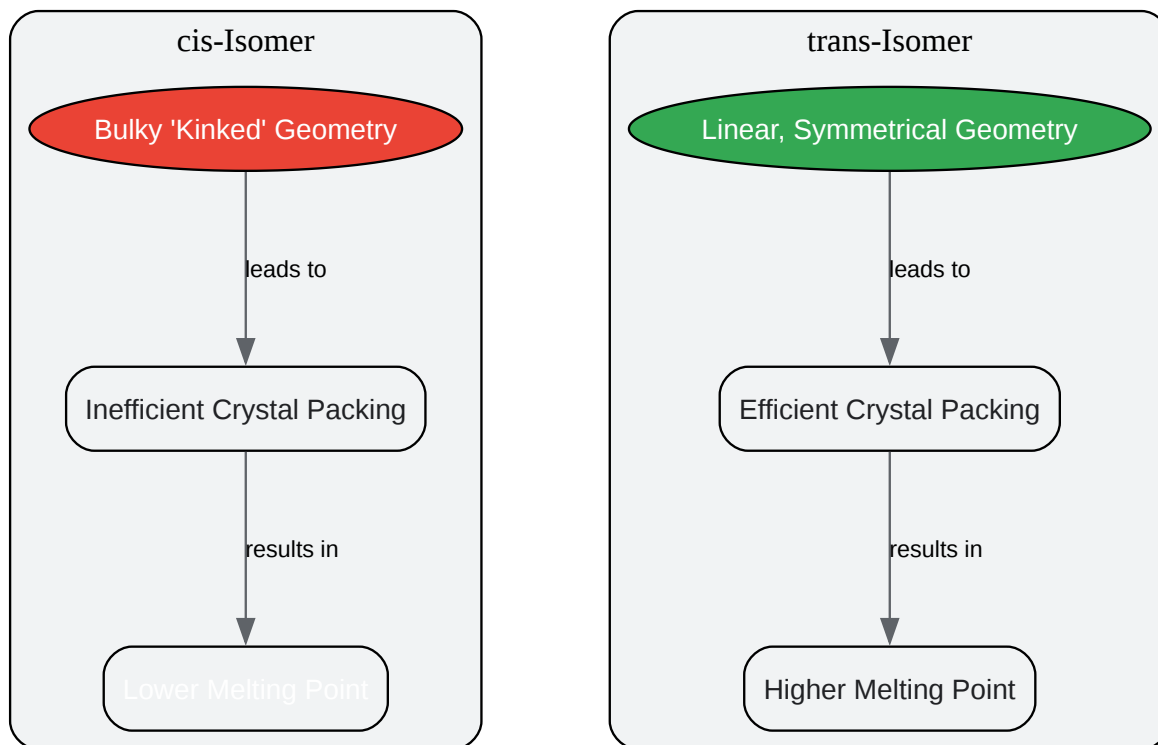
This guide, intended for researchers and drug development professionals, moves beyond a simple tabulation of values. It delves into the causal relationships between molecular structure, stereochemistry, and the macroscopic property of melting temperature. Understanding these principles is not merely academic; it is fundamental to predicting material behavior, designing purification strategies, and ensuring the integrity of synthetic pathways. We will explore the theoretical underpinnings, present a comprehensive dataset for key isomers, provide field-proven experimental protocols, and discuss the challenges inherent in accurately characterizing these molecules.

Pillar 1: The Theoretical Framework of Melting Point in Dicarboxylic Acids

The melting point of a crystalline solid is the temperature at which it transitions from an ordered solid state to a disordered liquid state. This transition requires sufficient energy to overcome the intermolecular forces holding the molecules in a fixed crystal lattice. For **cyclohexanediactic acid** isomers, the key factors governing these forces are hydrogen bonding, van der Waals forces, and, critically, molecular symmetry and packing efficiency.

- **Hydrogen Bonding:** The two carboxylic acid groups (-COOH) are potent hydrogen bond donors and acceptors. In the solid state, these groups typically form dimeric structures, creating strong, directional intermolecular links that significantly raise the energy required to break the lattice. This is why dicarboxylic acids generally exhibit much higher melting points than monocarboxylic acids of similar molecular weight[2].
- **Molecular Symmetry and Crystal Packing:** The efficiency with which molecules can pack into a crystal lattice is arguably the most important factor in explaining the dramatic differences between isomers.
 - **Trans Isomers:** The trans configuration, where the two substituent groups are on opposite sides of the cyclohexane ring's plane, results in a more linear, symmetrical, and rigid molecule. This high degree of symmetry allows for very efficient and dense packing in the crystal lattice, maximizing intermolecular van der Waals forces. The result is a thermodynamically stable crystal that requires a great deal of thermal energy to disrupt, leading to a very high melting point[2]. The trans-1,4 isomer is a prime example of this phenomenon.
 - **Cis Isomers:** The cis configuration places the substituent groups on the same side of the ring's plane. This creates a "kink" in the molecular geometry, reducing its symmetry and hindering its ability to pack tightly. The resulting crystal lattice is less stable, with weaker overall intermolecular forces, and consequently, a significantly lower melting point compared to its trans counterpart[3][4].

The following diagram illustrates the fundamental structural difference that dictates packing efficiency.



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Caption: Logical relationship between molecular geometry and melting point.

Pillar 2: Quantitative Data and Isomeric Comparison

The theoretical principles are clearly reflected in the empirical data. The following table summarizes the reported melting points for various isomers of cyclohexanediacytic and dicarboxylic acids. The dramatic difference between the cis and trans isomers, particularly for the 1,4-substituted acid, is a stark illustration of the packing efficiency principle.

Compound Name	Isomer/Stereochemistry	CAS Number	Melting Point (°C)
1,1-Cyclohexanediacetic Acid	-	4355-11-7	181 - 185[5][6]
1,2-Cyclohexanedicarboxylic Acid	cis	610-09-3	198 (dec.)[7]
1,2-Cyclohexanedicarboxylic Acid	trans	2305-32-0	228 - 230[8]
1,3-Cyclohexanedicarboxylic Acid	cis	2305-31-9	163 - 167[9]
1,4-Cyclohexanedicarboxylic Acid	cis	619-81-8	168 - 170[10]
1,4-Cyclohexanedicarboxylic Acid	trans	619-82-9	>300

(dec.) indicates that the compound decomposes at its melting point.

Pillar 3: Experimental Protocols and Methodological Integrity

Accurate melting point determination is contingent on two factors: the purity of the sample and the integrity of the measurement technique. A sharp melting range is a classic indicator of high purity, whereas a broad and depressed melting range suggests the presence of impurities.

Protocol 1: Sample Purification via Single-Solvent Recrystallization

Rationale: Recrystallization is a fundamental purification technique that exploits differences in solubility between the compound of interest and its impurities in a given solvent at different temperatures. An ideal solvent will dissolve the compound sparingly at room temperature but readily at its boiling point, while impurities remain either insoluble at high temperatures or soluble at low temperatures[11][12].

Methodology:

- **Solvent Selection:** In a small test tube, test the solubility of a small amount (~10-20 mg) of the crude acid in various solvents (e.g., water, ethanol, ethyl acetate). The ideal solvent will dissolve the solid when heated but will show low solubility when cool. For many dicarboxylic acids, water or ethanol/water mixtures are effective[12].
- **Dissolution:** Place the crude solid in an Erlenmeyer flask. Add the minimum amount of the chosen solvent to just cover the solid. Heat the flask on a hot plate, bringing the solvent to a gentle boil. Add more hot solvent dropwise, swirling continuously, until the solid just dissolves completely[13]. Using the absolute minimum amount of hot solvent is critical for maximizing yield.
- **Hot Filtration (if necessary):** If insoluble impurities are present, perform a hot gravity filtration. Use a pre-heated funnel and fluted filter paper to quickly filter the hot solution into a clean, pre-heated Erlenmeyer flask. This prevents premature crystallization in the funnel.
- **Crystallization:** Cover the flask with a watch glass and allow the solution to cool slowly and undisturbed to room temperature. Slow cooling promotes the formation of large, pure crystals. Rushing this step by immediate immersion in an ice bath will trap impurities.
- **Chilling:** Once the flask has reached room temperature and crystal growth appears complete, place it in an ice-water bath for at least 20 minutes to maximize the precipitation of the product from the mother liquor[13].
- **Isolation:** Collect the purified crystals by vacuum filtration using a Büchner funnel.
- **Washing:** With the vacuum still applied, wash the crystals with a small portion of ice-cold recrystallization solvent to remove any adhering impurities from the mother liquor. Using cold solvent is crucial to avoid redissolving the product[13].

- **Drying:** Allow the crystals to dry completely on the filter paper with continued suction. For a final drying step, the crystals can be transferred to a watch glass and placed in a drying oven at a temperature well below the compound's melting point.

Protocol 2: Melting Point Determination by Capillary Method

Rationale: This standard technique involves heating a small sample of the solid in a capillary tube within a calibrated heating block and observing the temperature range over which the solid melts.

Caption: Standard workflow for capillary melting point determination.

Methodology:

- **Sample Preparation:** Ensure the purified crystals from Protocol 1 are completely dry and finely powdered. Tap the open end of a glass capillary tube into the powder to load a small amount of sample. Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The sample height should be 2-3 mm.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Initial Heating:** Set the apparatus to heat rapidly to a temperature approximately 20°C below the expected melting point (from the data in the table).
- **Rate of Heating:** Once the temperature is near the expected melting point, reduce the heating rate to 1-2°C per minute. A slow, controlled heating rate is essential for an accurate reading.
- **Observation and Recording:**
 - **T1 (Onset):** Carefully observe the sample. Record the temperature at the very first sign of melting (the appearance of a clear liquid droplet).
 - **T2 (Clear Point):** Continue heating slowly and record the temperature at which the last solid particle melts, and the entire sample becomes a clear liquid.

- Reporting: The melting point is reported as the range from T1 to T2. A pure compound will typically have a sharp melting range of 1-2°C.

Advanced Considerations and Potential Pitfalls

For dicarboxylic acids, particularly those where the carboxyl groups are in close proximity (e.g., cis-1,2-cyclohexanedicarboxylic acid), heating can induce an intramolecular dehydration reaction to form a cyclic anhydride^[14]. This is a chemical transformation, not a phase transition. If this occurs, the observed "melting" behavior will be that of the anhydride being formed, or a complex mixture, leading to an inaccurate and often broad melting range. The notation of "decomposition" for the cis-1,2 isomer melting point suggests this possibility^[7]. Techniques like Differential Scanning Calorimetry (DSC) can be invaluable here, as they can distinguish between an endothermic melting event and an endothermic decomposition event, which often presents a different peak shape on the thermogram.

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